

Application Notes & Protocols: Safe Handling and Procedures for Dinitroglycoluril (DINGU)

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Compound of Interest

Compound Name: *Dinitroglycoluril*

CAS No.: *55510-04-8*

Cat. No.: *B187610*

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Introduction: Understanding the Energetic Nature of Dinitroglycoluril

Dinitroglycoluril, commonly referred to as DINGU, is a high-explosive chemical compound with the formula $C_4H_4N_6O_6$.^[1] Its growing interest in materials science and defense applications stems from its notable stability and its utility as a precursor to even more powerful energetic materials like Tetranitroglycoluril.^[1] However, its inherent energetic properties necessitate a rigorous and well-understood set of handling and safety protocols to mitigate the risks associated with its use in a research and development setting.

This document provides a comprehensive guide for researchers, scientists, and drug development professionals on the safe handling, storage, and emergency procedures for **Dinitroglycoluril**. The protocols outlined herein are designed to foster a culture of safety and ensure the well-being of all personnel working with this energetic material. The core philosophy of these guidelines is not merely procedural adherence, but a deep-seated understanding of the chemical's reactivity and the rationale behind each safety measure.

Hazard Identification and Risk Assessment

Dinitroglycoluril is classified as a high explosive (UN Number 0489, Class 1.1D), signifying a substance with a mass explosion hazard.[2][3] The primary and most severe hazard is the instantaneous blast effect of an explosion.[4] It is also a strong oxidizing agent and can react vigorously, potentially leading to detonation, if mixed with reducing agents such as hydrides, sulfides, and nitrides.[5]

Key Hazards:

- Explosive: May explode if subjected to heat, shock, friction, or other forms of initiation.[4]
- Strong Oxidizing Agent: Can initiate or exacerbate fires and may cause explosive mixtures with combustible materials.[5]
- Reactivity: Reacts violently with reducing agents and inorganic bases, with the latter potentially forming explosive salts.[5] The presence of metal oxides can increase its thermal sensitivity.[5]

A thorough risk assessment must be conducted before any work with **Dinitroglycoluril** commences. This assessment should identify potential initiation sources in the laboratory environment and establish control measures to mitigate these risks.

Physical and Chemical Properties

A fundamental understanding of **Dinitroglycoluril**'s properties is crucial for its safe handling.

Property	Value	Source
Chemical Formula	C ₄ H ₄ N ₆ O ₆	[1]
Molar Mass	232.112 g·mol ⁻¹	[1]
Appearance	Solid or liquid substance	[4]
Density	1.94 g/cm ³	[1]
Boiling Point	252.87 °C (explosive decomposition)	[1]
Detonation Velocity	8450 m/s	[1]
Decomposition	Begins to decompose when heated to 243 °C in an inert atmosphere.[1] Gaseous decomposition products can include N ₂ O, NO ₂ , CO ₂ , HCN, and NO.[6]	

Personal Protective Equipment (PPE) and Laboratory Setup

Given the significant risks associated with **Dinitroglycoluril**, a stringent PPE protocol is mandatory. The hands and arms are typically at the highest risk due to their proximity during manipulation.[7]

Mandatory PPE:

- **Eye Protection:** Safety glasses with side shields are the minimum requirement. For operations with a higher risk of splashing or explosion, a face shield worn over safety glasses is essential.[8]
- **Hand Protection:** Wear appropriate gloves to protect against mechanical hazards and chemical contamination.[9] Given the explosive risk, specialized gloves designed for handling energetic materials should be considered.

- **Body Protection:** A fire-retardant lab coat is required. For handling larger quantities or during procedures with elevated risk, a leather jacket with arm protection or a blast shield may be necessary.[8]
- **Hearing Protection:** Ear protection should be worn during any procedure where there is a risk of explosion.[8]

Laboratory Environment:

- Work with **Dinitroglycoluril** should be conducted in a designated area, isolated from other experiments.[10]
- A chemical fume hood with a safety shield (e.g., laminated resistant glass or polycarbonate) is mandatory for all manipulations.[8][10]
- All equipment used should be properly grounded to prevent electrostatic discharge, a potential ignition source.[8]
- Keep the work area free of clutter and remove all unnecessary flammable and combustible materials.

Safe Handling and Storage Protocols

Adherence to strict protocols during the handling and storage of **Dinitroglycoluril** is paramount to preventing incidents.

General Handling Precautions

- **Minimize Quantity:** The amount of **Dinitroglycoluril** in the work area should be kept to the absolute minimum required for the experiment.[11]
- **Avoid Ignition Sources:** Keep away from heat, sparks, open flames, and hot surfaces.[9] All electrical equipment should be explosion-proof.
- **Prevent Mechanical Stress:** Do not subject the material to grinding, shock, or friction.[8][9] Use non-sparking tools.

- **Controlled Environment:** Maintain a controlled laboratory environment, including humidity levels (40-60%), to reduce the risk of electrostatic discharge.[8]
- **Documentation:** Meticulously log the receipt, use, and disposal of all **Dinitroglycoluril**.[\[11\]](#)

Weighing and Transfer Protocol

- **Preparation:**
 - Ensure the designated fume hood is clean and free of any incompatible materials.
 - Don all required PPE.
 - Use non-sparking spatulas and weighing instruments.
 - Ground all equipment.
- **Weighing:**
 - Carefully open the container of **Dinitroglycoluril**.
 - Slowly and deliberately transfer the desired amount to a tared, conductive weighing boat. Avoid any scraping or rapid movements.
 - Securely close the primary container immediately after dispensing.
- **Transfer:**
 - Carefully transfer the weighed **Dinitroglycoluril** to the reaction vessel.
 - If dissolving in a solvent, add the solvent slowly and with gentle agitation.

Storage

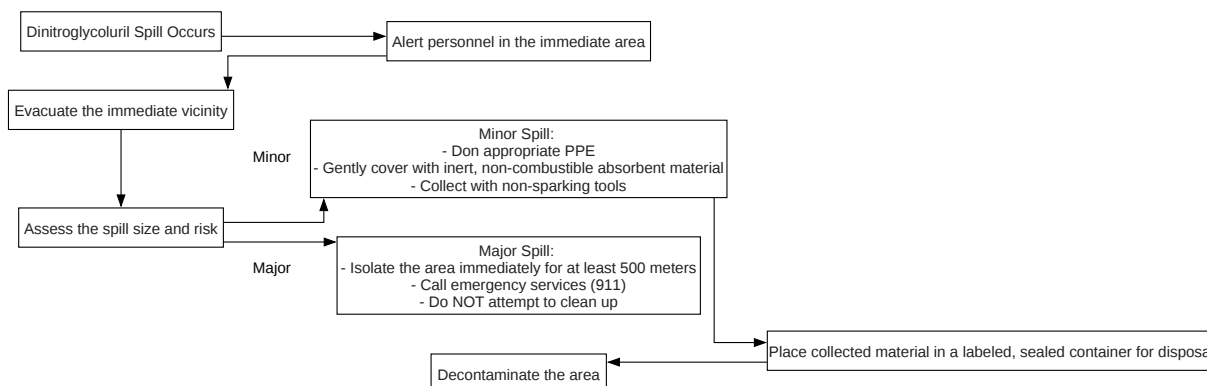
- Store **Dinitroglycoluril** in a dedicated, well-ventilated, and locked storage magazine or cabinet that is compliant with regulations for explosive materials.
- The storage area should be kept cool and dry, away from heat and sources of ignition.

- Store separately from incompatible materials, especially reducing agents, acids, bases, and combustible materials.
- The storage container must be tightly closed and clearly labeled with the chemical name and all relevant hazard warnings.

Spill and Emergency Procedures

Immediate and correct response to a spill or other emergency is critical.

Spill Response Workflow



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Caption: **Dinitroglycoluril** Spill Response Workflow.

For a large spill, the recommended initial evacuation distance is 800 meters in all directions.[5]

Fire Emergency

DO NOT FIGHT A FIRE INVOLVING **DINITROGLYCOLURIL**.^[5] If a fire reaches the cargo, there is a significant risk of a mass explosion.^[5]

- Immediately evacuate the area for at least 1600 meters (1 mile) in all directions.^[5]
- Activate the fire alarm and notify emergency services.

Personal Exposure

- Skin Contact: Immediately flush the affected skin with copious amounts of water for at least 15 minutes.^[12] Remove contaminated clothing while under a safety shower.^[12] Seek immediate medical attention.
- Eye Contact: Immediately flush the eyes with water for at least 15 minutes, holding the eyelids open.^{[12][13]} Seek immediate medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse the mouth with water. Seek immediate medical attention.

Disposal of Dinitroglycoluril Waste

- All waste containing **Dinitroglycoluril** is considered hazardous and must be disposed of in accordance with all local, state, and federal regulations for explosive waste.
- Do not dispose of **Dinitroglycoluril** down the drain.^[10]
- Collect all waste in designated, labeled, and sealed containers.
- Contact your institution's Environmental Health and Safety (EHS) department for proper disposal procedures.

Conclusion: A Commitment to Safety

Working with energetic materials like **Dinitroglycoluril** demands the highest level of safety consciousness and procedural discipline. The guidelines and protocols in this document are designed to provide a robust framework for the safe handling of this compound. It is the responsibility of every researcher and laboratory professional to not only follow these procedures but also to cultivate a proactive safety culture. Continuous training, rigorous adherence to protocols, and a thorough understanding of the material's properties are the cornerstones of safe and successful research with **Dinitroglycoluril**.

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